

Physical and chemical properties of Tris(dimethylamino)methane

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Compound of Interest

Compound Name: *Tris(dimethylamino)methane*

Cat. No.: *B1293549*

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An In-depth Technical Guide to Tris(dimethylamino)methane

For Researchers, Scientists, and Drug Development Professionals

This technical guide provides a comprehensive overview of the physical and chemical properties of **Tris(dimethylamino)methane**, a versatile and highly reactive reagent. The information is curated for professionals in research, scientific, and drug development fields, offering detailed data, experimental insights, and safety protocols.

Core Physical and Chemical Properties

Tris(dimethylamino)methane, also known as N,N,N',N',N'',N''-Hexamethylmethanetriamine, is a unique orthoamide of formic acid.^{[1][2]} It is a strong, non-nucleophilic base widely employed in organic synthesis as a formylating and aminomethylenating agent.^{[1][2]}

Physical Properties

Tris(dimethylamino)methane is a clear, colorless to pale yellow liquid with a characteristic strong, amine-like odor.^{[1][2]} It is miscible with many non-polar, aprotic solvents.^{[1][2]}

Property	Value	Reference
Molecular Formula	C ₇ H ₁₉ N ₃	[1]
Molar Mass	145.25 g/mol	[1]
Density	0.838 g/mL at 20 °C	[3][4][5]
Boiling Point	42-43 °C at 12 mmHg (16 hPa)	[3][4][5]
Refractive Index	1.436 at 20 °C	[3][4][5]
Flash Point	11 °C (51.8 °F) - closed cup	[5]
Appearance	Clear, colorless to pale yellow liquid	[1][2]
Odor	Strong, ammoniacal	[1][2]

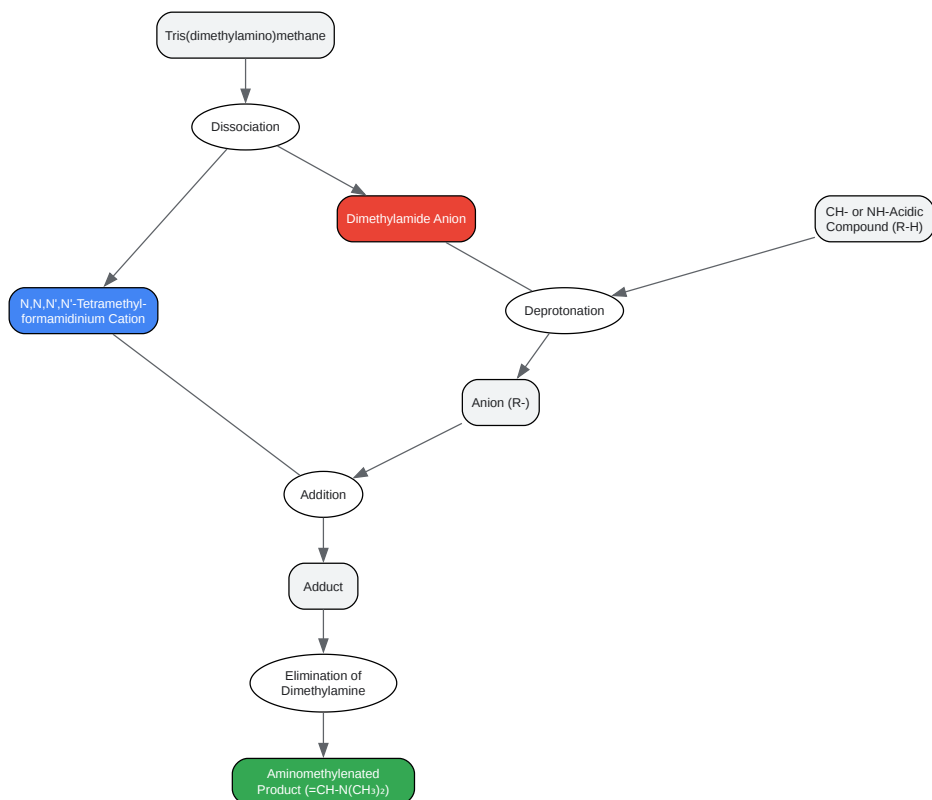
Chemical Identity

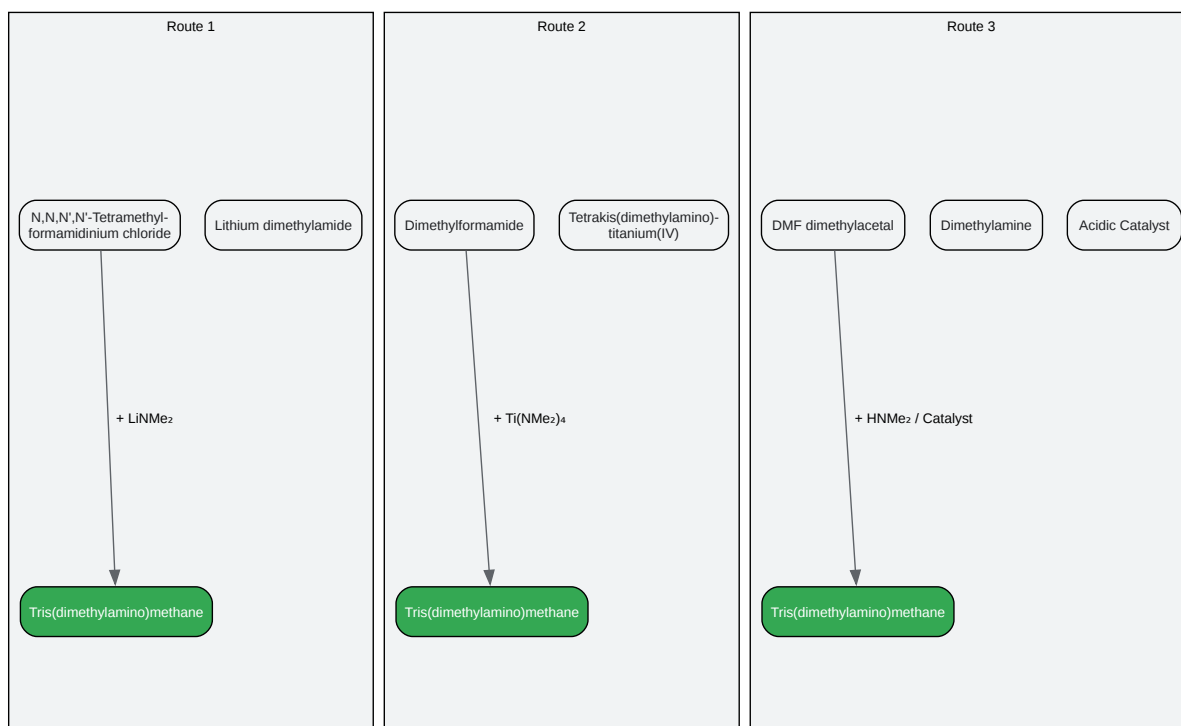
Identifier	Value	Reference
CAS Number	5762-56-1	[1]
EC Number	227-284-0	[1]
PubChem CID	79831	[1]
SMILES	CN(C)C(N(C)C)N(C)C	[1]
InChI	InChI=1S/C7H19N3/c1-8(2)7(9(3)4)10(5)6/h7H,1-6H3	[1]

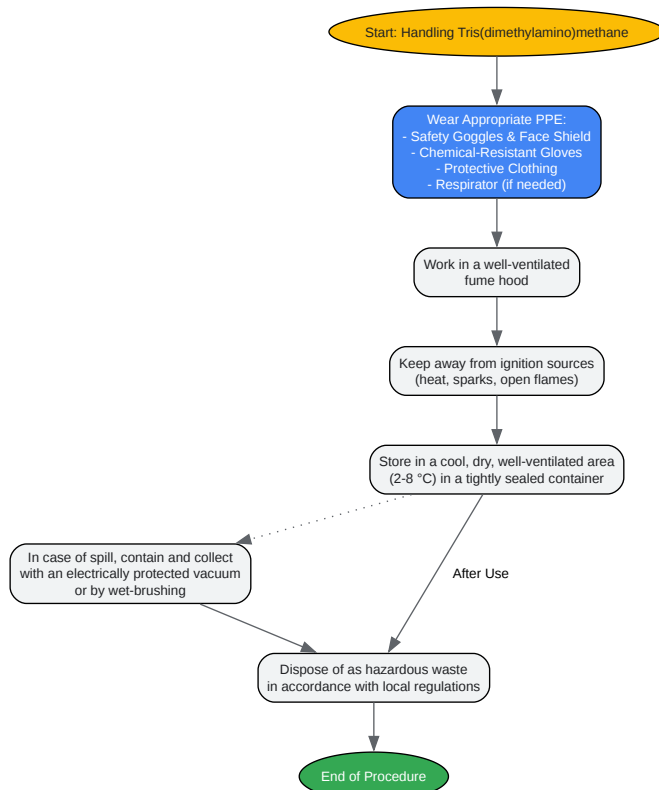
Reactivity and Chemical Behavior

Tris(dimethylamino)methane is a highly reactive compound. It is sensitive to moisture and reacts with protic solvents such as water and alcohols, particularly upon heating.[1][2] It also reacts with weakly CH-acidic compounds like acetone and acetonitrile.[1][2] Upon heating to 150–190 °C, it undergoes decomposition to form tetrakis(dimethylamino)ethene, a potent electron donor.[1][2]

The key to its reactivity lies in its dissociation into a N,N,N',N'-tetramethylformamidine cation and a dimethylamide anion.[1][2] The highly basic dimethylamide anion can deprotonate a wide range of CH- and NH-acidic compounds. The resulting anion then adds to the formamidine cation, which subsequently eliminates dimethylamine to yield aminomethylenated products.[1][2] This reactivity makes it a valuable reagent for the synthesis of various heterocyclic compounds, including pyrimidines, pyrazoles, 1,4-dihydropyridines, and indoles.[1]







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